

4-(Benzo[d]oxazol-2-yl)aniline molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Benzo[d]oxazol-2-yl)aniline

Cat. No.: B1265743

[Get Quote](#)

Technical Guide: 4-(Benzo[d]oxazol-2-yl)aniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the chemical compound **4-(Benzo[d]oxazol-2-yl)aniline**, a molecule of interest in medicinal chemistry, particularly noted for its potential as an antitumor agent.^[1] This document summarizes its fundamental physicochemical properties and presents a conceptual framework for its characterization.

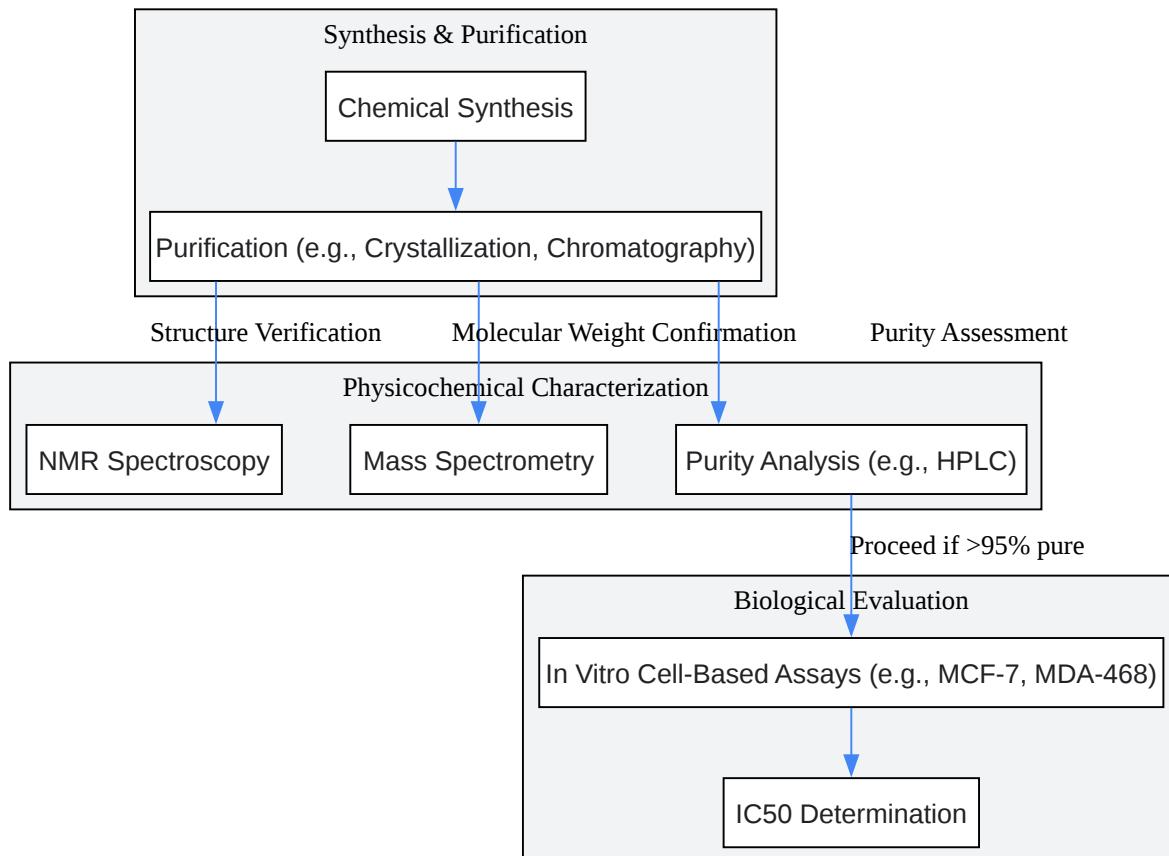
Core Physicochemical Data

The essential quantitative data for **4-(Benzo[d]oxazol-2-yl)aniline** are summarized in the table below. This information is critical for experimental design, including stoichiometry calculations, solution preparation, and analytical characterization.

| Property | Value |
|----------------------------|---|
| Molecular Formula | C ₁₃ H ₁₀ N ₂ O ^{[1][2][3][4][5]} |
| Molecular Weight | 210.24 g/mol ^{[1][6]} |
| Alternate Molecular Weight | 210.237 g/mol ^[2] , 210.235 g/mol ^[3] |
| CAS Number | 20934-81-0 ^{[1][2][3][4][5][6]} |
| Appearance | Light yellow to brown solid ^[1] |
| Melting Point | 207-210 °C ^[3] |

Conceptual Experimental Workflow

While specific, detailed experimental protocols for the synthesis or application of **4-(Benzo[d]oxazol-2-yl)aniline** are proprietary and vary by laboratory, a general workflow for the characterization of such a compound is outlined below. This diagram illustrates the typical progression from synthesis to biological evaluation.

[Click to download full resolution via product page](#)

A conceptual workflow for the synthesis and evaluation of a chemical compound.

Structural and Molecular Relationships

The identity of a chemical compound is fundamentally linked through its name, its atomic composition (molecular formula), and its resulting mass (molecular weight). The diagram below illustrates this logical relationship for **4-(Benzo[d]oxazol-2-yl)aniline**.

4-(Benzo[d]oxazol-2-yl)aniline

Defines

Molecular Formula
 $C_{13}H_{10}N_2O$

Determines

Molecular Weight
210.24 g/mol

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. chemsynthesis.com [chemsynthesis.com]
- 4. echemi.com [echemi.com]
- 5. scbt.com [scbt.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [4-(Benzo[d]oxazol-2-yl)aniline molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1265743#4-benzo-d-oxazol-2-yl-aniline-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1265743#4-benzo-d-oxazol-2-yl-aniline-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com